

Application Note: Quantification of Deschloroetizolam in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: Deschloroetizolam

Cat. No.: B105385

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Introduction

Deschloroetizolam is a thienodiazepine derivative, structurally related to etizolam, and has emerged as a novel psychoactive substance (NPS).[1][2] As a designer benzodiazepine, it is not approved for medical use in many jurisdictions but is encountered in forensic and clinical toxicology cases.[1][3][4] Therefore, a sensitive and selective analytical method for the quantification of **deschloroetizolam** in biological matrices such as urine is crucial for monitoring its use and in forensic investigations. This application note presents a detailed protocol for the quantification of **deschloroetizolam** in human urine using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a gold standard for the analysis of such compounds due to its high selectivity and sensitivity.[1][5] The method described herein involves enzymatic hydrolysis of urine samples, followed by solid-phase extraction (SPE) for sample clean-up and concentration, and subsequent analysis by LC-MS/MS.

Materials and Methods

Chemicals and Reagents

- **Deschloroetizolam** reference standard
- **Deschloroetizolam-d4** (or other suitable deuterated internal standard)
- Beta-glucuronidase from *E. coli*

- Ammonium acetate buffer (pH 5.0)
- Formic acid (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., mixed-mode cation exchange)

Instrumentation

- Liquid chromatograph (e.g., Agilent 1260 Infinity, Waters ACQUITY UPLC I-Class)[6]
- Tandem mass spectrometer (e.g., SCIEX Triple Quad™ 4500, Waters Xevo TQ-S micro)[6][7]
- SPE manifold
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Experimental Protocols

Sample Preparation

- Enzymatic Hydrolysis: To 200 µL of urine sample, add 20 µL of internal standard solution (e.g., 0.5 µg/mL **deschloroetizolam**-d4), 60 µL of hydrolysis buffer (e.g., 0.5 M ammonium acetate, pH 5.0), and 20 µL of β-glucuronidase enzyme.[3][4][7]
- Incubate the mixture at an elevated temperature (e.g., 50-55°C) for 1 to 3 hours to ensure complete hydrolysis of glucuronidated metabolites.[7][8][9]

- After incubation, quench the reaction by adding 200 μ L of 4% phosphoric acid or 0.1% formic acid in water.[7]

Solid-Phase Extraction (SPE)

- Conditioning: Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of ultrapure water.
- Loading: Load the pre-treated urine sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of 30% methanol in water to remove interferences.[3][4][6]
- Drying: Dry the cartridge under high vacuum for 5 minutes.[3][4][6]
- Elution: Elute the analyte and internal standard with 2 x 0.5 mL of a suitable elution solvent, such as 5% ammonium hydroxide in a mixture of methanol and acetonitrile (1:1 v/v).[3][4]
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40-45°C.[3][4][6] Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 90:10 water:acetonitrile with 0.1% formic acid).[7]

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 or Biphenyl column is suitable for the separation of **deschloroetizolam**. For example, a Kinetex 2.6 μ m Biphenyl, 50 x 3.0 mm column.[3][4][6]
 - Mobile Phase A: 0.1% formic acid in water.[6]
 - Mobile Phase B: 0.1% formic acid in acetonitrile.[7]
 - Flow Rate: 500 μ L/min.[6]
 - Injection Volume: 5 μ L.[6]
 - Column Temperature: 40°C.[6]

- A gradient elution is typically used to achieve optimal separation.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization in Positive Mode (ESI+).[\[7\]](#)
 - Detection Mode: Multiple Reaction Monitoring (MRM).[\[7\]](#)
 - The MRM transitions for **deschloroetizolam** and the internal standard need to be optimized.

Data Presentation

Table 1: LC-MS/MS Parameters for **Deschloroetizolam** Quantification

Parameter	Setting	Reference
Liquid Chromatography		
Column	Kinetex 2.6 µm Biphenyl, 50 x 3.0 mm	[6]
Mobile Phase A	0.1% Formic Acid in Water	[6]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	[7]
Flow Rate	500 µL/min	[6]
Injection Volume	5 µL	[6]
Column Temperature	40°C	[6]
Mass Spectrometry		
Ionization Mode	ESI+	[7]
Capillary Voltage	0.5 - 4.5 kV	[6][7]
Source Temperature	550°C	[6]
Desolvation Gas Flow	Optimized for instrument	
Collision Gas	Argon	
MRM Transitions		
Deschloroetizolam (Quantifier)	309.1 -> 280.1	[6]
Deschloroetizolam (Qualifier)	Optimized for instrument	

| **Deschloroetizolam-d4 (IS)** | Optimized for instrument | |

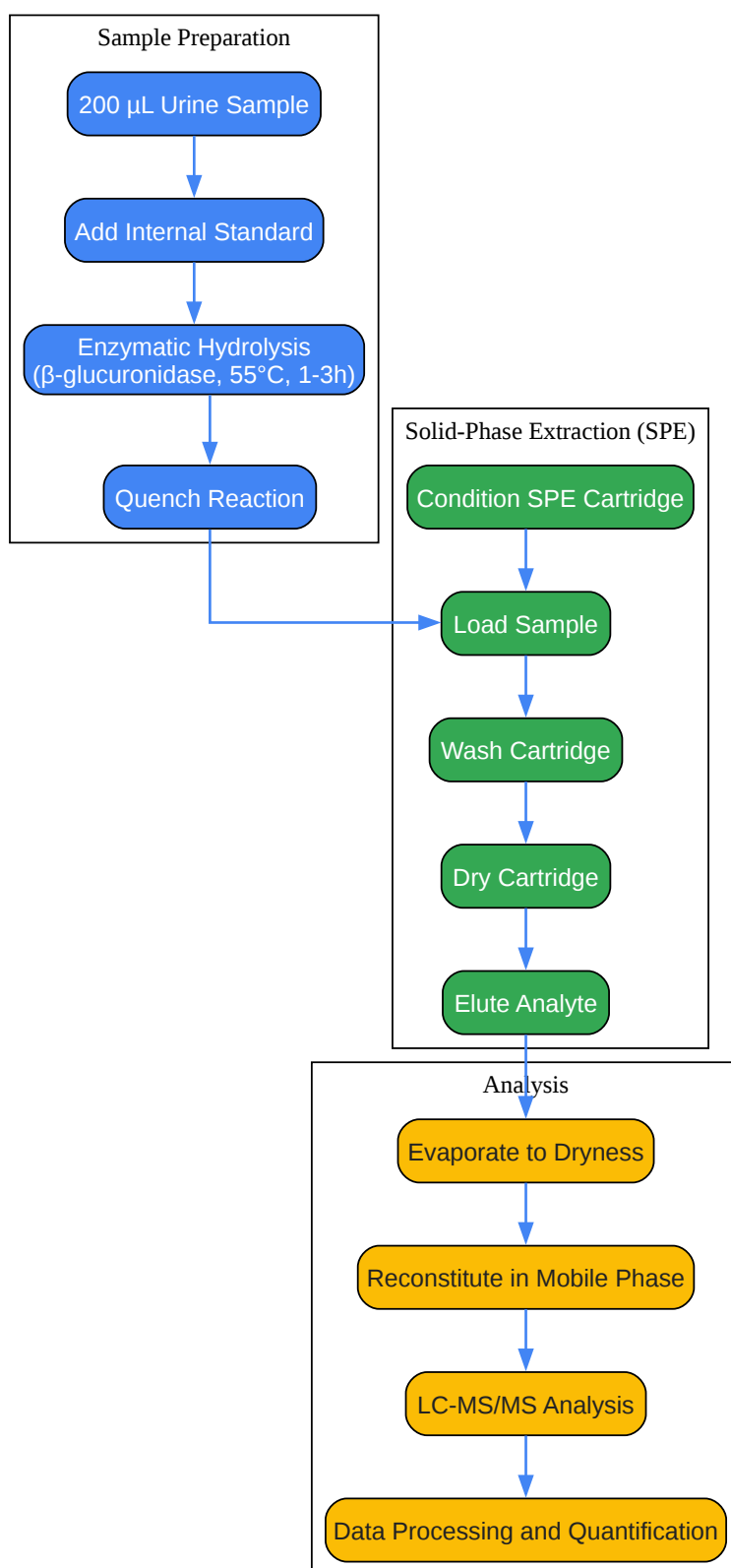
Table 2: Method Validation Summary

Parameter	Result	Acceptance Criteria
Linearity (R^2)	≥ 0.997	≥ 0.99
Calibration Range	0.1 - 100 ng/mL	To cover expected concentrations
Accuracy (% Bias)	96-114%	$\pm 15\%$ ($\pm 20\%$ at LLOQ)
Precision (% RSD)	$< 10\%$	$\leq 15\%$ ($\leq 20\%$ at LLOQ)
Recovery	76-114%	Consistent and reproducible

| Lower Limit of Quantification (LLOQ) | 0.1 ng/mL | |

Note: The values presented in Table 2 are typical and may vary depending on the specific instrumentation and laboratory conditions.^[4]

Workflow Visualization



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Caption: Workflow for **Deschloroetizolam** Quantification in Urine.

Conclusion

The described LC-MS/MS method provides a robust and reliable approach for the quantification of **deschloroetizolam** in human urine. The combination of enzymatic hydrolysis and solid-phase extraction ensures effective sample clean-up and analyte recovery. The use of a biphenyl stationary phase in the liquid chromatography system allows for the necessary separation of **deschloroetizolam**, which is crucial as it is isomeric with alprazolam.[3][4][6] The subsequent detection by tandem mass spectrometry offers high sensitivity and specificity, making this method suitable for routine analysis in clinical and forensic toxicology laboratories. The validation data demonstrates that the method is accurate, precise, and linear over a relevant concentration range.

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References

- 1. Deschloroetizolam | 40054-73-7 | Benchchem [benchchem.com]
- 2. Deschloroetizolam - Wikipedia [en.wikipedia.org]
- 3. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 4. phenomenex.com [phenomenex.com]
- 5. Recent findings and advancements in the detection of designer benzodiazepines: a brief review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. phenomenex.com [phenomenex.com]
- 7. lcms.cz [lcms.cz]
- 8. agilent.com [agilent.com]
- 9. researchgate.net [researchgate.net]
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